

ML 10302 stability and long-term storage conditions

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Compound of Interest

Compound Name: ML 10302

Cat. No.: B1235468

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Technical Support Center: ML 10302

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **ML 10302**. Below you will find guidance on the stability and long-term storage of this compound, alongside troubleshooting advice for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **ML 10302**?

There are varying recommendations for the storage of solid **ML 10302**. For optimal stability, it is advisable to store the compound at 2-8°C.[1] Some suppliers also suggest desiccating the product at room temperature.[2] For extended long-term storage, keeping the powdered form at -20°C has also been suggested.[3]

Q2: How should I prepare and store stock solutions of **ML 10302**?

For preparing stock solutions, it is recommended to dissolve **ML 10302** in a suitable solvent such as DMSO. To maintain the stability of the solution, it is crucial to aliquot the stock solution into single-use volumes to prevent degradation from repeated freeze-thaw cycles.

Q3: What is the shelf-life of **ML 10302** stock solutions?

When stored as a stock solution, **ML 10302** is stable for up to 6 months at -80°C and for up to 1 month at -20°C.

Q4: Are there any known degradation pathways for **ML 10302**?

Currently, there is no publicly available information detailing the specific degradation pathways of **ML 10302**.

Q5: What are the known biological effects of **ML 10302**?

ML 10302 is a potent and selective partial agonist for the 5-HT₄ receptor.^[2] It has been shown to have pro-gastrokinetic effects and to increase levels of soluble amyloid precursor protein alpha (sAPPα) in animal models of Alzheimer's disease.^[2]

Stability and Storage Conditions

The stability of **ML 10302** is critical for obtaining reliable and reproducible experimental results. The following tables summarize the recommended storage conditions for both solid and dissolved forms of the compound.

Table 1: Long-Term Storage of Solid **ML 10302**

Condition	Temperature	Duration	Additional Notes
Recommended	2-8°C	Long-term	---
Alternative	Room Temperature	Not specified	Must be stored under desiccated conditions. ^[2]
Extended Storage	-20°C	3 years	For the powdered form. ^[3]

Table 2: Storage of **ML 10302** in Solution

Solvent	Temperature	Duration	Recommendations
Not specified	-80°C	1 year	Aliquot to avoid freeze-thaw cycles.[3]

Troubleshooting Guide

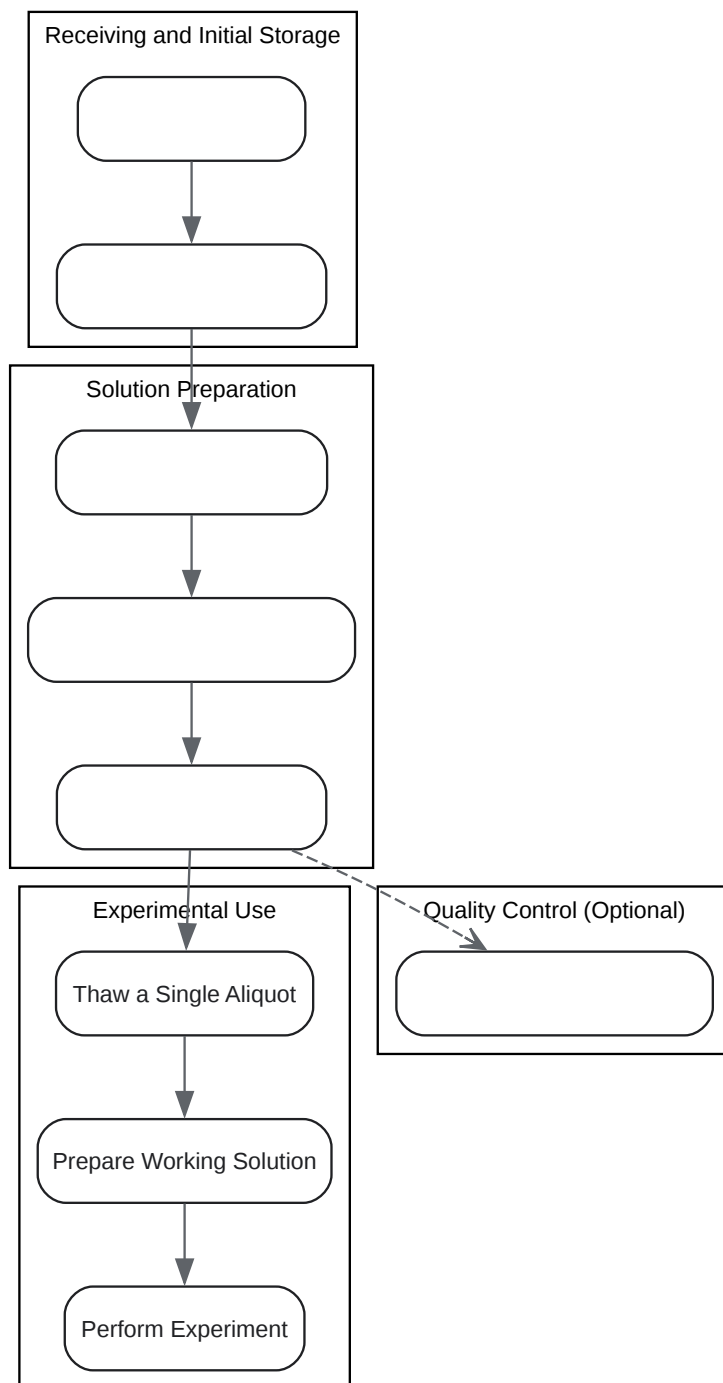
Issue	Possible Cause	Recommended Solution
Inconsistent experimental results	Degradation of ML 10302 due to improper storage.	Ensure the compound is stored at the recommended temperature and protected from moisture. For solutions, use aliquots to avoid repeated freeze-thaw cycles.
Inaccurate concentration of ML 10302 solution.	Prepare fresh stock solutions and verify the concentration using a suitable analytical method, if available.	
Reduced or no biological activity	Loss of potency due to prolonged storage at inappropriate temperatures.	Use a fresh vial of the compound or a newly prepared stock solution. Compare with a new lot if possible.
The compound has degraded.	Discard the old stock and prepare a new solution from a fresh solid sample.	
Precipitation of the compound in solution	Poor solubility in the chosen solvent or exceeding the solubility limit.	Ensure the solvent is appropriate for ML 10302. Gently warm the solution or sonicate to aid dissolution. Prepare a more dilute solution if necessary.

Experimental Workflow & Signaling Pathway

Experimental Workflow for Assessing Compound Stability

To ensure the integrity of **ML 10302** in your experiments, a systematic workflow should be followed. This includes proper handling, storage, and periodic quality control.

Figure 1. Recommended Experimental Workflow for ML 10302 Handling

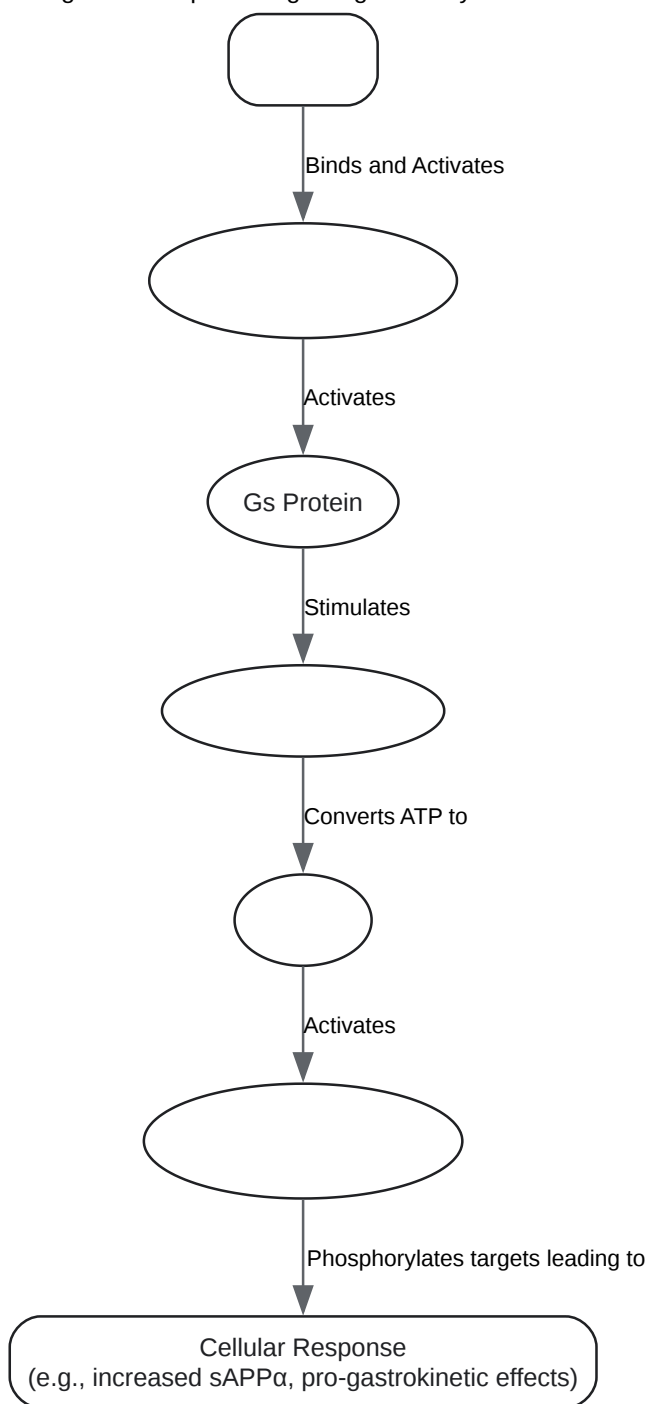
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Caption: A logical workflow for receiving, storing, preparing, and using **ML 10302** to maintain compound integrity.

Signaling Pathway of **ML 10302** as a 5-HT4 Agonist

ML 10302 acts as a partial agonist at the 5-HT4 receptor, which is a G-protein coupled receptor (GPCR). The activation of this receptor initiates a downstream signaling cascade.

Figure 2. Simplified Signaling Pathway of ML 10302

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Caption: The binding of **ML 10302** to the 5-HT4 receptor activates a Gs-protein-mediated signaling cascade.

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References

- 1. zora.uzh.ch [zora.uzh.ch]
- 2. medchemexpress.com [medchemexpress.com]
- 3. karger.com [karger.com]
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